

# An In-depth Technical Guide to Ethyl 2-Furoate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Ethyl 2-furoate

Cat. No.: B074758

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Section 1: Core Chemical Identity and Properties

**Ethyl 2-furoate**, a carboxylic ester, is a derivative of 2-furoic acid.<sup>[1][2]</sup> It is identified by the CAS Number 614-99-3.<sup>[3][4][5]</sup> This compound is also known by several synonyms, including ethyl furan-2-carboxylate, ethyl pyromucate, and 2-furancarboxylic acid ethyl ester.<sup>[4][5]</sup>

## Molecular and Physicochemical Data

A summary of the key identifiers and properties of **Ethyl 2-furoate** is presented below for quick reference.

Property	Value	Source(s)
CAS Number	614-99-3	[3][4][5]
Molecular Formula	C7H8O3	[2][4][5]
Molecular Weight	140.14 g/mol	[2][4]
Appearance	White or colorless to yellow/orange powder, lump, or clear liquid	[4][6]
Odor	Warm, fruity-floral, slightly more pungent than ethyl benzoate	[4]
Melting Point	32-37 °C (lit.)	[4][5][7]
Boiling Point	196 °C (lit.)	[4][5][7]
Density	1.117 g/mL at 25 °C (lit.)	[4][5]
Flash Point	70.00 °C (158.00 °F) TCC	[3]
Solubility	Insoluble in water; soluble in alcohol and oils	[4][7][8]
InChI Key	LOFDXZJSDVCYAS-UHFFFAOYSA-N	[4][5]
SMILES	CCOC(=O)c1ccco1	

## Spectroscopic Profile

Spectroscopic data is crucial for the unambiguous identification and characterization of **Ethyl 2-furoate**. Key spectral information includes:

- <sup>1</sup>H NMR: Available data provides the proton nuclear magnetic resonance spectrum.[9]
- IR Spectra: Infrared spectroscopy data is available from various sources, including the Coblenz Society's evaluated infrared reference spectra collection.[2][10][11]

## Section 2: Synthesis of Ethyl 2-furoate

The primary industrial production method for **Ethyl 2-furoate** involves a two-step process starting from furfural.<sup>[4][7]</sup>

- Oxidation of Furfural: Furfural is first oxidized to 2-furoic acid.
- Esterification: The resulting 2-furoic acid undergoes esterification with ethanol to yield **Ethyl 2-furoate**.<sup>[4][7]</sup>

A common laboratory and industrial method for this esterification is the Fischer esterification, which involves reacting 2-furoic acid with ethanol in the presence of an acid catalyst.<sup>[12][13]</sup>

Caption: Fischer Esterification of 2-Furoic Acid.

The mechanism involves the protonation of the carbonyl oxygen of the carboxylic acid, which enhances its electrophilicity. The alcohol then acts as a nucleophile, attacking the carbonyl carbon. Subsequent proton transfers and the elimination of a water molecule lead to the formation of the ester.<sup>[12][13]</sup> To drive the equilibrium towards the product side, an excess of the alcohol is often used, or the water formed during the reaction is removed.<sup>[12][13]</sup> Recent research has explored the use of recyclable solid acid catalysts, such as tungstophosphoric acid/zirconia composites, to create a more environmentally benign synthesis process.<sup>[14]</sup>

## Section 3: Applications in Research and Drug Development

**Ethyl 2-furoate** and its parent compound, 2-furoic acid, are valuable building blocks in organic synthesis and have established roles in the pharmaceutical industry.<sup>[14][15]</sup>

### Intermediate in Pharmaceutical Synthesis

The furan ring is a key structural motif in numerous active pharmaceutical ingredients (APIs). 2-Furoic acid and its esters are precursors in the synthesis of a wide range of drugs, including:

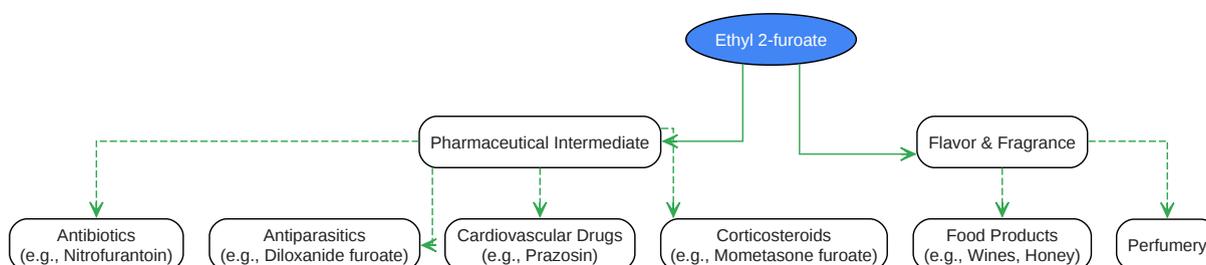
- Antibiotics: Nitrofurantoin antibiotics like nitrofurantoin and furazolidone utilize the furan structure for their broad-spectrum antimicrobial activity.<sup>[15]</sup>

- Antiparasitic Agents: Compounds such as diloxanide furoate are effective against intestinal infections.[15]
- Cardiovascular Drugs: Derivatives are used to manufacture alpha-1 blockers like prazosin for treating hypertension.[15]
- Corticosteroids: The furoate moiety in mometasone furoate enhances the drug's anti-inflammatory potency and metabolic stability.[15]

The synthesis of these complex molecules often involves the modification of the furan ring or the ester group of compounds like **Ethyl 2-furoate**. For instance, halo-substituted 2-furoic acid esters can undergo transesterification and saponification to produce various 2-furoic acid derivatives.[16]

## Flavor and Fragrance Agent

**Ethyl 2-furoate** is recognized for its pleasant aroma and is used as a flavoring and fragrance agent. It is found naturally in various fruits and food products, including apple cider, mango wines, and honey. Its sensory profile is described as floral, balsamic, and fruity. While it has been suggested for use in flavor compositions, it is important to note that it is not on the G.R.A.S. (Generally Recognized as Safe) list in the U.S. Federal Register.[4][7]



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Showing Compound Ethyl 2-furoate (FDB029783) - FooDB [foodb.ca]
- 2. Ethyl 2-furoate | C<sub>7</sub>H<sub>8</sub>O<sub>3</sub> | CID 11980 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ethyl 2-furoate, 614-99-3 [thegoodscentscompany.com]
- 4. Ethyl 2-furoate | 614-99-3 [chemicalbook.com]
- 5. jnfuturechemical.com [jnfuturechemical.com]
- 6. Ethyl 2-furoate Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. Ethyl 2-furoate CAS#: 614-99-3 [m.chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. Ethyl 2-furoate(614-99-3) 1H NMR spectrum [chemicalbook.com]
- 10. 2-Furancarboxylic acid, ethyl ester [webbook.nist.gov]
- 11. 2-Furancarboxylic acid, ethyl ester [webbook.nist.gov]
- 12. masterorganicchemistry.com [masterorganicchemistry.com]
- 13. Fischer Esterification [organic-chemistry.org]
- 14. researchgate.net [researchgate.net]
- 15. chempoint.com [chempoint.com]
- 16. WO2016126975A1 - Synthetic process for preparing 2-furoic acid derivatives - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 2-Furoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074758#ethyl-2-furoate-cas-number-lookup]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)